

# An In-depth Technical Guide to Neogen's Veterinary Diagnostics Portfolio

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This technical guide provides a comprehensive overview of **Neogen**'s diverse portfolio of veterinary diagnostic solutions. Designed for researchers, scientists, and professionals in drug development, this document details the core technologies, presents quantitative data, and outlines experimental protocols for key assays.

## **Core Diagnostic Platforms**

**Neogen**'s veterinary diagnostics are built upon three principal technology platforms: Immunoassays (ELISA), Molecular Diagnostics (PCR), and Genomics. These platforms provide a range of solutions for toxicology, infectious disease detection, and genetic trait analysis in both livestock and companion animals.

### **Immunoassay-Based Diagnostics**

**Neogen** offers a wide array of Enzyme-Linked Immunosorbent Assay (ELISA) kits for the detection of drugs, toxins, and antibodies in various animal species. These assays are designed for high-throughput screening and are available for a multitude of sample types including blood, urine, oral fluid, and milk.[1][2][3]

Quantitative Data for Selected ELISA Kits

The following tables summarize the performance characteristics of representative **Neogen** ELISA kits based on available validation reports.



Table 1: Neogen® Fentanyl Forensic ELISA Kit Performance Data[4][5]

Parameter	Whole Blood	Urine
Limit of Detection (LOD)	0.25 ng/mL	0.5 ng/mL
Validated Decision Points	0.5 ng/mL and 1 ng/mL	1 ng/mL and 5 ng/mL
Precision (%CV)	<2.4%	<5.6%

Table 2: Neogen® Benzodiazepine ELISA Kit (Clonazepam as Target) Performance Data

Parameter	Whole Blood	Urine
Limit of Detection (LOD)	5.0 ng/mL	10.0 ng/mL
Validated Decision Points	10.0 ng/mL	25.0 ng/mL

Table 3: Cross-Reactivity for Neogen® Fentanyl ELISA Kit



Compound	% Cross-Reactivity
Acrylfentanyl	215%
Valerylfentanyl	208%
Methoxyacetylfentanyl	184%
Furanylfentanyl	180%
p-Fluorofentanyl	136%
Ocfentanil	112%
Fentanyl	100%
Butyrfentanyl	96%
4-Fluorobutyrfentanyl	76%
Cyclopropylfentanyl	68%
Thiofentanyl	67%
Isobutyrfentanyl	66%
Fluoroisobutyrfentanyl	59%

Table 4: Neogen® BetaStar® Advanced for Tetracyclines Performance Data

Parameter	Tetracycline	Chlortetracycline	Oxytetracycline
90/95% Sensitivity Level	213 ppb	272 ppb	180 ppb
Selectivity	100% (no false positives in 881 control samples)		

Experimental Protocol: General Neogen® Toxicology ELISA Kit

• Sample/Control Addition: Add 50  $\mu$ L of the sample, laboratory calibrators, and **Neogen** controls in duplicate to the appropriate wells of the antibody-coated microplate.

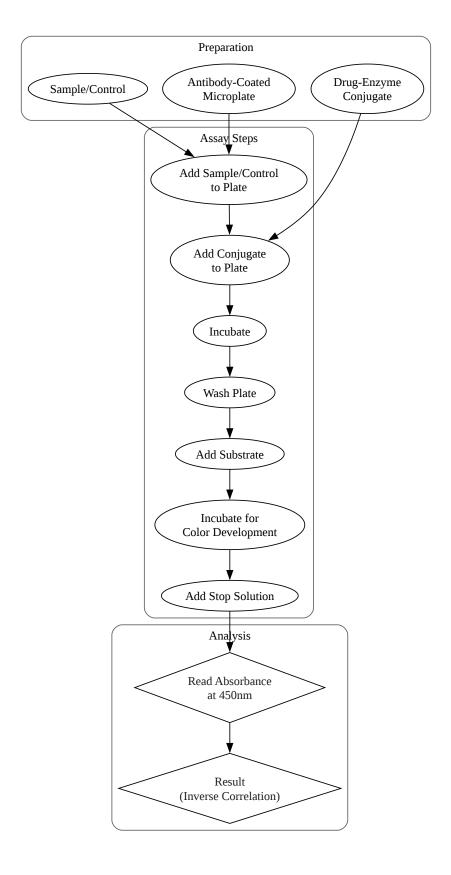






- Drug-Enzyme Conjugate Addition: Add 100  $\mu L$  of the ready-to-use drug-enzyme conjugate to each well.
- Incubation: For manual runs, mix by gently shaking the plate. Incubate at room temperature.
- Washing: After incubation, wash the plate to remove any unbound sample or drug-enzyme conjugate.
- Substrate Addition: Add K-Blue® Substrate (TMB) to each well.
- Second Incubation: Incubate for 30 minutes to allow for color development.
- Stopping the Reaction: Add 1N H2SO4 acid stop solution to halt the enzymatic reaction.
- Reading: Read the absorbance at 450 nm using a microplate reader. The color intensity is inversely proportional to the amount of drug in the sample.





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Caption: A simplified workflow for **Neogen**'s veterinary PCR diagnostics.



#### **Genomics**

**Neogen**'s genomics portfolio offers advanced solutions for genetic selection, parentage verification, and disease trait identification in livestock and companion animals.

Igenity® Beef Profile

The Igenity® Beef profile is a genomic tool designed for crossbred commercial cattle, utilizing DNA to predict genetic merit for various traits.

Table 6: Traits Analyzed in the Igenity® Beef Profile

Category	Traits
Maternal	Birth weight, calving ease direct, calving ease maternal, stayability, heifer pregnancy, docility, and milk.
Performance	Residual feed intake, average daily gain, weaning weight, scrotal circumference, and yearling weight.
Carcass	Tenderness, marbling, ribeye area, fat thickness, and hot carcass weight.

A technical bulletin for Igenity Beef reported strong positive correlations between the Igenity scores and actual carcass data, with R<sup>2</sup> values of 0.95 for marbling and hot carcass weight.

Paw Print Genetics®

Through its acquisition of Paw Print Genetics®, **Neogen** offers comprehensive genetic testing for companion animals. These tests can identify genetic mutations associated with diseases and various traits, with results reported as normal, carrier, or at-risk/affected.

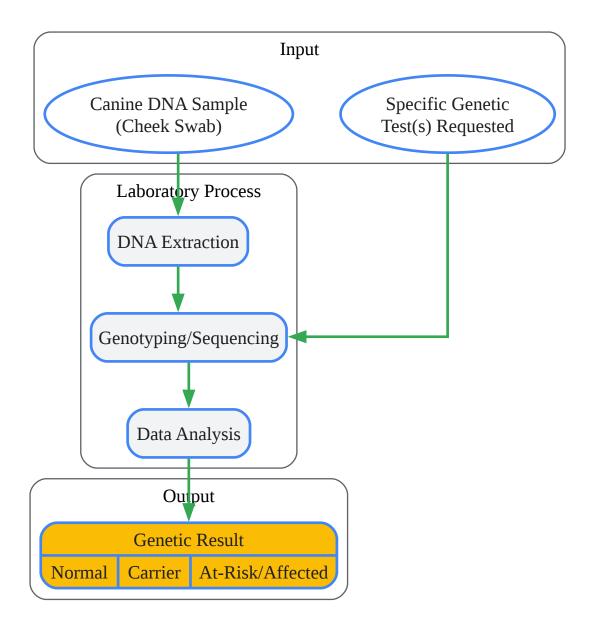
Experimental Protocol: Canine Cheek Swab for DNA Testing

 Preparation: Ensure the dog has not eaten for 30 minutes prior to sampling. Label the swab wrapper with the animal's ID.



- Sample Collection: Using two bristle swabs per dog, place the bristles between the gum and cheek. Apply firm pressure on the outside of the muzzle and roll the bristles for 15 seconds.
- Drying: Allow the swabs to air dry for 5 minutes, ensuring the bristles do not touch any other surface.
- Packaging: Return the swabs to their original sleeves and place them in an envelope with the submission form for shipment to the laboratory.

Logical Diagram: Companion Animal Genetic Testing Workflow



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Caption: Logical flow of Paw Print Genetics testing.

### Conclusion

**Neogen**'s veterinary diagnostics portfolio provides a robust toolkit for researchers, scientists, and drug development professionals. The integration of immunoassays, molecular diagnostics, and genomics offers comprehensive solutions for animal health and safety. The quantitative data and standardized protocols highlighted in this guide underscore the reliability and utility of **Neogen**'s products in a research and development setting. For more detailed information on specific products, including validation reports and technical documents, please refer to the official **Neogen** website.

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